

Dicyclopropylamine: A Technical Guide to Safety, Handling, and MSDS Information

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Compound of Interest

Compound Name: *Dicyclopropylamine*

Cat. No.: *B1602253*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **dicyclopropylamine**. However, a complete Material Safety Data Sheet (MSDS) for **dicyclopropylamine** is not readily available in the public domain. Therefore, this guide also includes safety data for the structurally related compound, cyclopropylamine, for comparative and cautionary purposes. All personnel handling **dicyclopropylamine** must exercise extreme caution and adhere to rigorous safety protocols suitable for a research chemical with incomplete hazard data.

Introduction

Dicyclopropylamine, also known as N-cyclopropylcyclopropanamine, is a secondary amine with the chemical formula $C_6H_{11}N$. It and its hydrochloride salt are of interest in medicinal chemistry and pharmaceutical development.^[1] Due to the limited availability of comprehensive safety data, a thorough understanding of its potential hazards, based on available information and comparison with related compounds, is critical for safe handling in a laboratory setting.

Known Information for Dicyclopropylamine and its Hydrochloride Salt

While a full MSDS is not available, some key data for **dicyclopropylamine** and its hydrochloride salt have been identified.

Physical and Chemical Properties

A summary of the known physical and chemical properties for **dicyclopropylamine** and its hydrochloride salt is presented in Table 1.

Table 1: Physical and Chemical Properties of **Dicyclopropylamine** and **Dicyclopropylamine Hydrochloride**

| Property | Dicyclopropylamine | Dicyclopropylamine Hydrochloride | Source(s) |
|-------------------|----------------------------------|---|-----------|
| CAS Number | 73121-95-6 | 246257-69-2 | [2][3] |
| Molecular Formula | C ₆ H ₁₁ N | C ₆ H ₁₂ ClN | [4] |
| Molecular Weight | 97.16 g/mol | 133.62 g/mol | [4] |
| Physical Form | Not specified | White to off-white crystalline solid | [1] |
| Boiling Point | 136 °C | Not available | |
| Flash Point | 19 °C | Not available | |
| Solubility | Not specified | Soluble in water and polar organic solvents | [1] |

Hazard Information for Dicyclopropylamine Hydrochloride

The hydrochloride salt of **dicyclopropylamine** has the following hazard and precautionary statements associated with it:

- Hazard Statements:
 - H302: Harmful if swallowed.[5]
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]

- H335: May cause respiratory irritation.[5]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

Like many amines, it is advised to handle **dicyclopropylamine** hydrochloride with care as it may cause irritation to the skin, eyes, and respiratory tract.[1]

Comparative Safety Data: Cyclopropylamine

Due to the limited safety data for **dicyclopropylamine**, the comprehensive data for the primary amine, cyclopropylamine, is provided below for reference. It is crucial to assume that **dicyclopropylamine** may exhibit similar or more pronounced hazards.

Physical and Chemical Properties of Cyclopropylamine

Table 2: Physical and Chemical Properties of Cyclopropylamine

| Property | Value | Source(s) |
|--------------------------|--|-----------|
| CAS Number | 765-30-0 | |
| Molecular Formula | C ₃ H ₇ N | [6] |
| Molecular Weight | 57.09 g/mol | [7] |
| Appearance | Colorless, hygroscopic liquid with an amine odor | [8] |
| Boiling Point | 49-50 °C | [9] |
| Flash Point | -25 °C | [10] |
| Autoignition Temperature | 275 °C | [10] |
| Specific Gravity | 0.824 g/mL at 25 °C | [8] |
| Vapor Pressure | 241.295 mmHg @ 20 °C | [8] |

Toxicity Data for Cyclopropylamine

Table 3: Acute Toxicity of Cyclopropylamine

| Route | Species | Value | Source(s) |
|-------|---------|------------------|-----------|
| Oral | Rat | LD50 = 445 mg/kg | [7] |

- H302: Harmful if swallowed.[7]
- H312: Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.[7]
- H332: Harmful if inhaled.

Fire and Explosion Hazards of Cyclopropylamine

Cyclopropylamine is an extremely flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel a considerable distance to an ignition source.[8]

Table 4: Fire and Explosion Data for Cyclopropylamine

| Parameter | Value | Source(s) |
|-------------------------------|--|-----------|
| Flash Point | -25 °C | [10] |
| Autoignition Temperature | 275 °C | [10] |
| Flammability | Highly flammable liquid and vapor | [7] |
| Explosion Hazard | Severe explosion hazard when vapor is exposed to flame or spark | [8] |
| Hazardous Combustion Products | Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x) | [7][8] |
| Extinguishing Media | Foam, dry chemical powder, carbon dioxide.[8] Water spray can be used to cool containers.[7] | |

First Aid Measures for Cyclopropylamine

Table 5: First Aid Procedures for Cyclopropylamine Exposure

| Exposure Route | Procedure | Source(s) |
|----------------|---|-----------|
| Inhalation | Remove victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. | [7] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. | [7][8] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention. | [7] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. | [7] |

Handling and Storage of Cyclopropylamine

- Handling: Wear appropriate personal protective equipment (PPE).[7] Use only in a well-ventilated area or under a chemical fume hood.[6] Keep away from heat, sparks, and open flames.[7] Ground and bond containers and receiving equipment. Use non-sparking tools.
- Storage: Store in a cool, dry, well-ventilated, flame-proof area.[8] Keep containers tightly closed.[6] Store away from incompatible materials such as oxidizing agents, acids, acid chlorides, and acid anhydrides.[8]

Personal Protective Equipment (PPE) for Cyclopropylamine

Table 6: Recommended Personal Protective Equipment for Handling Cyclopropylamine

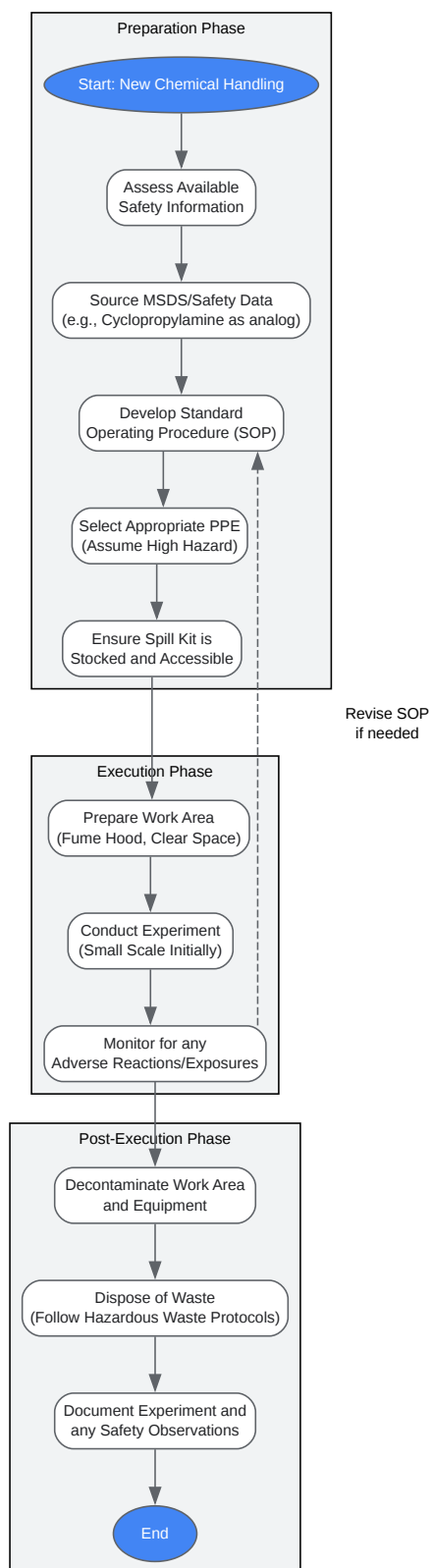
| Protection Type | Recommendation | Source(s) |
|------------------------|---|-----------|
| Eye/Face Protection | Tightly fitting safety goggles or a face shield. | [4] |
| Skin Protection | Chemical-resistant gloves (e.g., PVC), overalls, and safety footwear. A PVC apron or protective suit may be required for severe exposure. | [8] |
| Respiratory Protection | Use in a well-ventilated area. For emergencies or high concentrations, a self-contained breathing apparatus (SCBA) is necessary. | |

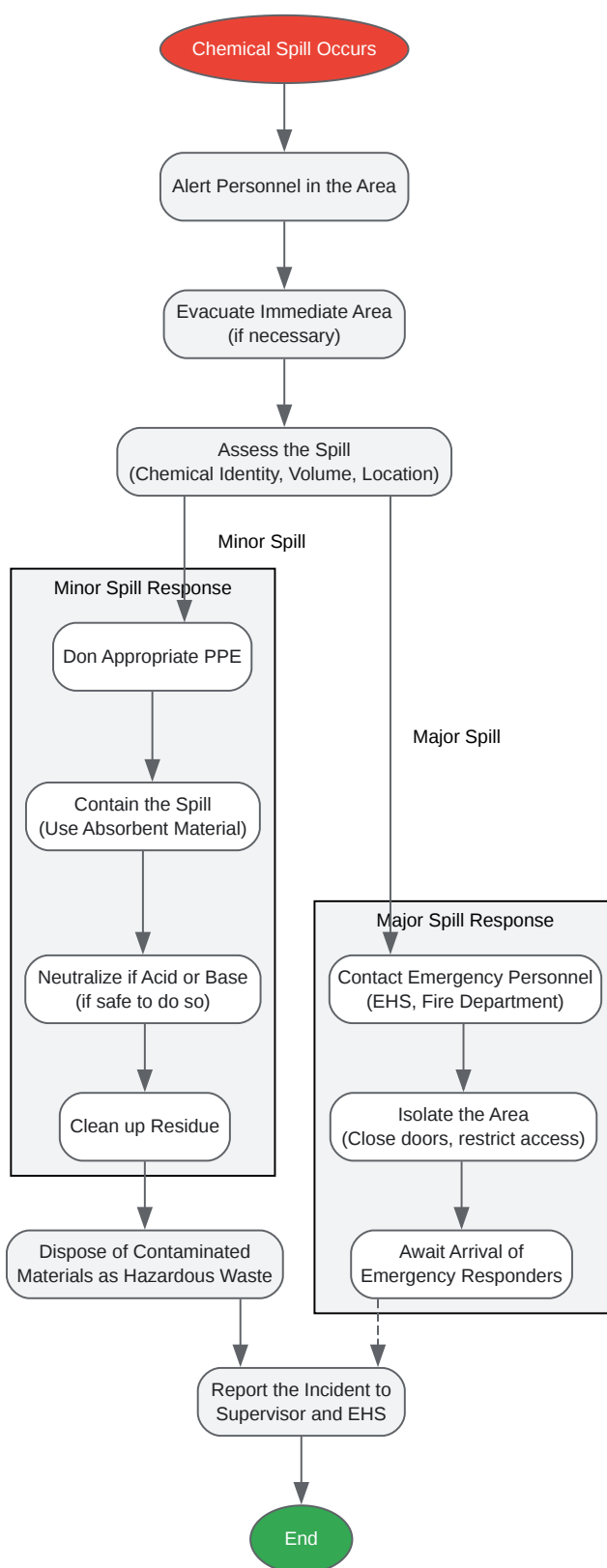
Experimental Protocols and Workflows

Due to the lack of specific experimental protocols for **dicyclopropylamine** in the search results, this section provides a general workflow for handling research chemicals with limited safety information and a procedure for responding to chemical spills.

Logical Workflow for Handling a Research Chemical with Limited Safety Data

The following diagram outlines a logical workflow for safely handling a chemical such as **dicyclopropylamine** where comprehensive safety data is unavailable.





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